

N-Propylaniline boiling point and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Propylaniline**

Cat. No.: **B1293793**

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Physicochemical Data of N-Propylaniline

N-Propylaniline (CAS No. 622-80-0) is an organic compound with the molecular formula C₉H₁₃N^[1]^[2]. The quantitative data regarding its boiling point and density are summarized below.

| Property | Value | Conditions |
|--------------------------|---|------------------------------|
| Boiling Point | 220 °C | Not specified |
| 221.1 °C | at 760 mmHg ^[1] | |
| 222 °C | Not specified ^[3] | |
| Density | 0.952 g/cm ³ | Not specified ^[1] |
| 0.95 g/cm ³ | Not specified ^[4] ^[5] | |
| 0.9443 g/cm ³ | at 20°C ^[6] | |
| 0.943 g/cm ³ | Not specified ^[3] | |

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the boiling point and density of liquid compounds such as **N-propylaniline**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure[7][8]. A common and accurate method for determining the boiling point of a small liquid sample is the micro-reflux method.

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Thermometer (-10 to 250 °C range)
- Capillary tube (sealed at one end)
- Heating block or oil bath
- Hot plate with magnetic stirrer
- Small magnetic stir bar
- Clamps and stand

Procedure:

- Sample Preparation: Place approximately 0.5 mL of the liquid sample (**N-propylaniline**) into the small test tube and add a magnetic stir bar[9].
- Apparatus Setup: Clamp the test tube securely within the heating block on the hot plate stirrer.
- Capillary Tube Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end facing upwards[10].
- Thermometer Placement: Suspend the thermometer inside the test tube, ensuring the thermometer bulb is positioned approximately 1 cm above the liquid's surface to measure the vapor temperature[9].
- Heating and Observation: Turn on the stirrer to ensure gentle and uniform heating. Begin heating the apparatus slowly[7][9].

- Identifying the Boiling Point: Observe the sample. As the liquid nears its boiling point, a stream of bubbles will emerge from the open end of the capillary tube[10]. Continue heating until a rapid and continuous stream of bubbles is observed[9].
- Temperature Reading: At this point, the temperature of the vapor should stabilize. This stable temperature reading, where the liquid is gently refluxing (vapor condensing and dripping back into the liquid), is the boiling point[9]. Record this temperature.
- Cooling: Once the measurement is complete, turn off the heat and allow the apparatus to cool down.

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume ($\rho = m/V$)[11]. The density of a liquid can be determined accurately using a graduated cylinder and an electronic balance.

Apparatus:

- 10 mL or 25 mL graduated cylinder
- Electronic balance (readable to at least 0.01 g)
- Beaker
- Pipette or dropper

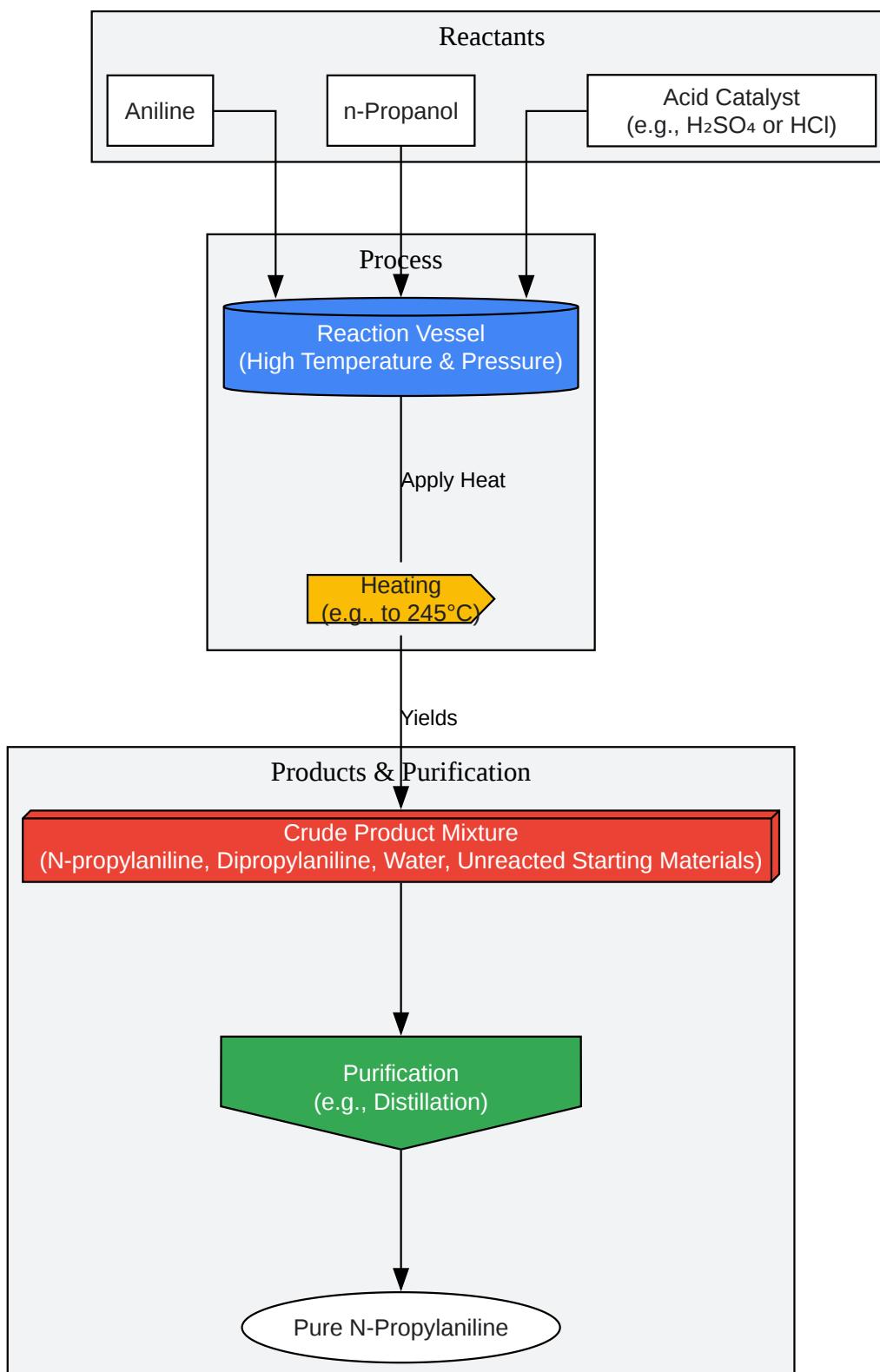
Procedure:

- Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the electronic balance and tare the balance to zero, or record the mass of the empty cylinder (m_1)[11][12].
- Volume Measurement: Carefully transfer a known volume of **N-propylaniline** (e.g., 10 mL) into the graduated cylinder. Read the volume at the bottom of the meniscus with your eye level to the liquid surface to avoid parallax error[11][12].
- Mass of Cylinder and Liquid: Place the graduated cylinder containing the liquid back on the electronic balance and record the total mass (m_2)[11].

- Calculation: Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the total mass (mass of liquid = $m_2 - m_1$).
- Density Calculation: Calculate the density using the formula: Density = Mass of liquid / Volume of liquid[13]. For improved accuracy, the procedure should be repeated multiple times, and the average density should be reported[12].

Logical Workflow Visualization

The synthesis of **N-propylaniline** can be achieved through the alkylation of aniline with a propylating agent, such as n-propanol, in the presence of an acid catalyst. The following diagram illustrates the logical workflow for this synthesis process.

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Caption: Logical workflow for the synthesis of **N-propylaniline**.

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